

application of A-790742 in [specific disease model]

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Compound of Interest

Compound Name: A-790742

Cat. No.: B1251503

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Application Note: **A-790742** in Humanized Mouse Models of Multidrug-Resistant HIV-1

Core Directive: Executive Summary

Compound: **A-790742** Class: Symmetry-Based HIV-1 Protease Inhibitor (PI) Target: HIV-1 Aspartic Protease (specifically targeting the active site with unique P3-Arg8 interactions)
Primary Application: Suppression of multidrug-resistant (MDR) HIV-1 viremia.[\[1\]](#)

Abstract: This guide details the application of **A-790742**, a potent small-molecule inhibitor developed to address high-level resistance in HIV-1 infection.[\[1\]](#)[\[2\]](#) Unlike first-generation PIs, **A-790742** utilizes a specialized pseudo-C2-symmetric core with a tertiary hydroxyl group that establishes critical hydrogen bonding with the Arg8 residue of the protease flap.[\[1\]](#) This structural innovation allows it to retain low-nanomolar potency against clinical isolates resistant to Lopinavir and Darunavir.[\[1\]](#) This protocol focuses on the Humanized Immune System (HIS) Mouse Model, the gold standard for preclinical evaluation of antiretrovirals, providing a self-validating workflow for assessing efficacy against MDR HIV-1 strains.[\[1\]](#)

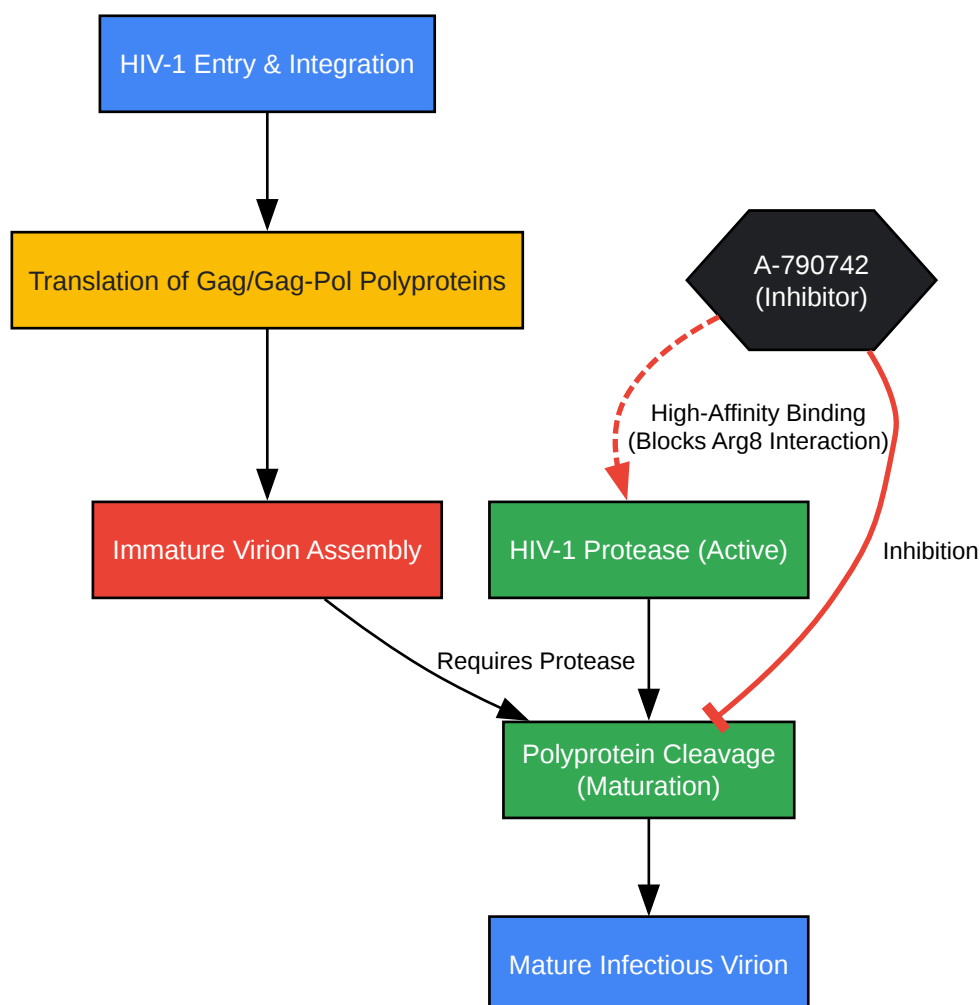
Scientific Foundation & Mechanism of Action

Mechanism of Action (MOA)

HIV-1 protease is an aspartic enzyme responsible for cleaving the Gag and Gag-Pol polyproteins into functional structural proteins (p24, p17, p7) and enzymes (Reverse Transcriptase, Integrase, Protease). Inhibition of this step results in the release of immature, non-infectious virions.

A-790742 Distinction: Most PIs lose efficacy when the protease gene mutates (e.g., V82A, I84V). **A-790742** is engineered with a P3 tertiary hydroxyl group that occupies a solvent-exposed region and stacks with the protease Arg8 residue.[1][3] This interaction is thermodynamically favorable and less susceptible to disruption by active-site mutations that affect the hydrophobic binding pocket utilized by other PIs.[1]

Pathway Visualization: HIV-1 Maturation & Inhibition



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Figure 1: Mechanism of **A-790742** intervention in the HIV-1 maturation lifecycle.[\[3\]](#)[\[4\]](#)

Rationale for the Disease Model

Model Selected: Humanized NSG (NOD-scid IL2Rgamma^{null}) Mouse Model Why this model? Standard murine models are refractory to HIV-1 infection because HIV-1 does not replicate in mouse cells (due to blocks at entry, transcription, and assembly).[\[1\]](#) The Humanized NSG mouse, engrafted with human CD34⁺ Hematopoietic Stem Cells (HSCs), develops a functional human immune system (T cells, B cells, monocytes) susceptible to HIV-1 infection. This model is critical for **A-790742** evaluation because it allows for the assessment of:

- Pharmacokinetics (PK): Oral bioavailability in a living system.
- Viral Dynamics: Real-time reduction of plasma viral load (RNA copies/mL).[\[1\]](#)
- Immune Preservation: Protection of CD4⁺ T cell counts during infection.

Experimental Protocol: Efficacy in MDR HIV-1 Infection

Phase 1: In Vitro Potency Validation (Pre-Screen)

Goal: Confirm potency against specific resistant clones before in vivo use.[\[1\]](#)

Materials:

- Cells: MT-4 human T-cell line.
- Virus: HIV-1 wild-type (WT) and Lopinavir-resistant mutant (e.g., M46I/I54V/V82A).[\[1\]](#)
- Reagent: **A-790742** (dissolved in DMSO).[\[1\]](#)

Steps:

- Seed MT-4 cells at
cells/well in 96-well plates.
- Infect with HIV-1 (MOI = 0.[\[1\]](#)01) for 2 hours; wash to remove unbound virus.

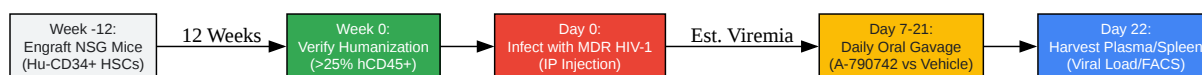
- Add **A-790742** in serial dilutions (0.01 nM to 100 nM).
- Incubate for 5 days.
- Readout: Measure cell viability (XTT assay) or p24 antigen (ELISA).
- Success Criteria:

against WT < 5 nM;

against Mutant < 15 nM.

Phase 2: In Vivo Efficacy in Humanized Mice

Workflow Diagram:



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Figure 2: Timeline for in vivo evaluation of **A-790742** in humanized mice.[1][2]

Detailed Steps:

1. Animal Preparation (Weeks -12 to 0):

- Irradiate neonatal NSG mice (100 cGy).
- Intrahepatic injection of human CD34+ HSCs (cord blood derived).
- Wait 12 weeks.[5] Validate humanization via flow cytometry (Tail vein bleed).[1]
 - Target: >25% human CD45+ cells in peripheral blood; >10% CD3+ T cells.

2. Viral Challenge (Day 0):

- Prepare MDR HIV-1 stock (titrated to TCID₅₀).[\[1\]](#)
- Inoculate mice via Intraperitoneal (IP) injection (200 µL).[\[1\]](#)
- Allow 7 days for viremia to establish (Acute Phase).[\[1\]](#)

3. Treatment Regimen (Days 7–21):

- Group A (Vehicle): 5% Ethanol / 95% PEG-400 (Oral Gavage, QD).[\[1\]](#)
- Group B (**A-790742**): 30 mg/kg suspended in vehicle (Oral Gavage, QD).
- Group C (Comparator): Lopinavir/Ritonavir (Standard of Care control).[\[1\]](#)

4. Monitoring & Endpoint (Day 22):

- Sample Collection: Submandibular bleed at Day 7, 14, and 21. Terminal cardiac puncture at Day 22.
- Viral Load Assay: Extract RNA from plasma. Perform RT-qPCR using primers for HIV-1 LTR (Long Terminal Repeat).[\[1\]](#)
 - Limit of Detection: 40 copies/mL.
- Immunophenotyping: Stain splenocytes for hCD45, hCD3, hCD4, hCD8. Calculate CD4:CD8 ratio.

Data Interpretation & Expected Results

The following table summarizes expected pharmacological data based on **A-790742**'s profile compared to first-generation PIs.

Table 1: Comparative Potency Profile (

in nM)

Viral Strain	Genotype (Protease Mutations)	Lopinavir (LPV)	A-790742	Interpretation
HIV-1 WT	Wild Type	4.5 nM	2.5 nM	Superior potency on WT. [1]
MDR Clone A	V82A, I84V (Common Resistance)	>250 nM	6.8 nM	Key Differentiator: Retains activity.
MDR Clone B	M46I, I54V, L90M	180 nM	5.2 nM	High barrier to resistance.

Table 2: Expected In Vivo Efficacy (Day 21)

Metric	Vehicle Control	A-790742 (30 mg/kg)	Clinical Significance
Viral Load	copies/mL	copies/mL	>3 log reduction indicates potent suppression. [1]
CD4+ T Cells	Depleted (<200/ μ L)	Preserved (>600/ μ L)	Prevents immune collapse. [1]
Resistance	N/A	No emergent mutations	High genetic barrier.

Troubleshooting & Critical Controls

- Issue: Low viral load in control mice.
 - Cause: Poor humanization (low T cell count) or degraded viral stock.[\[1\]](#)
 - Fix: Pre-screen mice for >10% CD4+ T cells. Use fresh viral aliquots.
- Issue: Toxicity/Weight Loss in treated mice.

- Cause: Vehicle intolerance or compound toxicity.
- Fix: Switch vehicle to 0.5% Methylcellulose/0.1% Tween-80.[1] Monitor body weight daily; stop if >15% loss.
- Verification: Always run a "Mock Infected" control group to distinguish compound toxicity from viral pathology.

References

- DeGoey, D. A., et al. (2009).[6] Discovery of New HIV Protease Inhibitors with Potential for Convenient Dosing and Reduced Side Effects: **A-790742** and A-792611.[6][7] Journal of Medicinal Chemistry, 52(8), 2571–2586. [1]
- Nezami, A., et al. (2011). P1-Substituted Symmetry-Based Human Immunodeficiency Virus Protease Inhibitors with Potent Antiviral Activity against Drug-Resistant Viruses.[1] Journal of Medicinal Chemistry, 54(20), 7094–7104.[3] [1]
- Masse, S., et al. (2008). Characterization of a Novel Human Immunodeficiency Virus Type 1 Protease Inhibitor, **A-790742**. [2][3][6][8][9][10][11][12] Antimicrobial Agents and Chemotherapy, 52(4), 1337–1344. [1]
- RCSB Protein Data Bank. (2012). Crystal Structure of HIV-1 Protease in Complex with **A-790742** (PDB ID: 3S85).[1] [1]

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Sources

- 1. methyl N-[(1S)-1-[[[(1R,3S,4S)-3-hydroxy-4-[[[(2S)-2-[3-[[6-(1-hydroxy-1-methyl-ethyl)-2-pyridyl]methyl]-2-oxo-imidazolidin-1-yl]-3,3-dimethyl-butanoyl]amino]-5-phenyl-1-[[4-(2-pyridyl)phenyl]methyl]pentyl]carbamoyl]-2,2-dimethyl-propyl]carbamate | C49H65N7O7 | CID 11228293 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. Characterization of a Novel Human Immunodeficiency Virus Type 1 Protease Inhibitor, A-790742 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Recent Progress in the Development of HIV-1 Protease Inhibitors for the Treatment of HIV/AIDS - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. ORCID [orcid.org]
- 6. researchgate.net [researchgate.net]
- 7. wwPDB: [pdb_00003s85](https://www.pdb.org/entry/entry.do?entry=exp_00003s85) [[wwpdb.org](https://www.pdb.org/)]
- 8. a2bchem.com [a2bchem.com]
- 9. rcsb.org [rcsb.org]
- 10. journals.asm.org [journals.asm.org]
- 11. researchgate.net [researchgate.net]
- 12. journals.asm.org [journals.asm.org]
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